Using Octafluoroanthraquinone in photoredox catalysis

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Compound of Interest	
Compound Name:	*Octafluoroanthraquinone*
CAS No.:	*1580-18-3*
Cat. No.:	*B075143*

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Abstract

This application note details the use of **Octafluoroanthraquinone** (OFAQ) as a metal-free, high-potential photoredox catalyst. Unlike traditional transition metal complexes (Ru, Ir) or standard organic dyes (Eosin Y), OFAQ offers an exceptionally high excited-state reduction potential (

vs SCE) combined with robust oxidative stability due to its perfluorinated scaffold. This guide provides a validated protocol for the oxidative functionalization of inert C(sp^3)–H bonds, specifically targeting benzylic and allylic positions that are resistant to milder oxidants.

Introduction & Mechanistic Rationale

Why **Octafluoroanthraquinone**?

Standard anthraquinone (AQ) is a competent hydrogen atom transfer (HAT) photocatalyst, but its oxidizing power is often insufficient for deactivated substrates. **Octafluoroanthraquinone** (OFAQ) incorporates eight fluorine atoms, which exert a strong inductive electron-withdrawing effect. This substitution dramatically alters the catalyst's properties:

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- Anodic Shift in Potential: The ground-state reduction potential is shifted positively by approximately +0.4 V compared to AQ, translating to a significantly more potent excited state.
- Oxidative Stability: The C–F bonds protect the catalyst scaffold from oxidative degradation, a common failure mode for non-fluorinated quinones (e.g., DDQ) during extended irradiation.
- Tunable Solubility: While sparingly soluble in some organics, OFAQ exhibits enhanced solubility in fluorinated solvents and specific aromatic mixtures, allowing for unique biphasic or fluorous-tagging strategies.

Mechanism of Action: Photo-Driven HAT

OFAQ operates primarily via a Hydrogen Atom Transfer (HAT) mechanism from its triplet excited state (

).

- Excitation: OFAQ absorbs blue/UV light (

  , tailing into visible), populating the singlet excited state, which rapidly undergoes intersystem crossing (ISC) to the long-lived triplet state (

).
- C–H Abstraction: The oxygen-centered radical character of

  abstracts a hydrogen atom from the substrate (R–H), generating a carbon-centered radical (

) and the semiquinone radical (

).
- Radical Trapping/Oxidation: The carbon radical

  is trapped by oxygen or another nucleophile.
- Catalyst Regeneration: The semiquinone is re-oxidized to the ground state by an external oxidant (typically

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in aerobic protocols), releasing

or

.

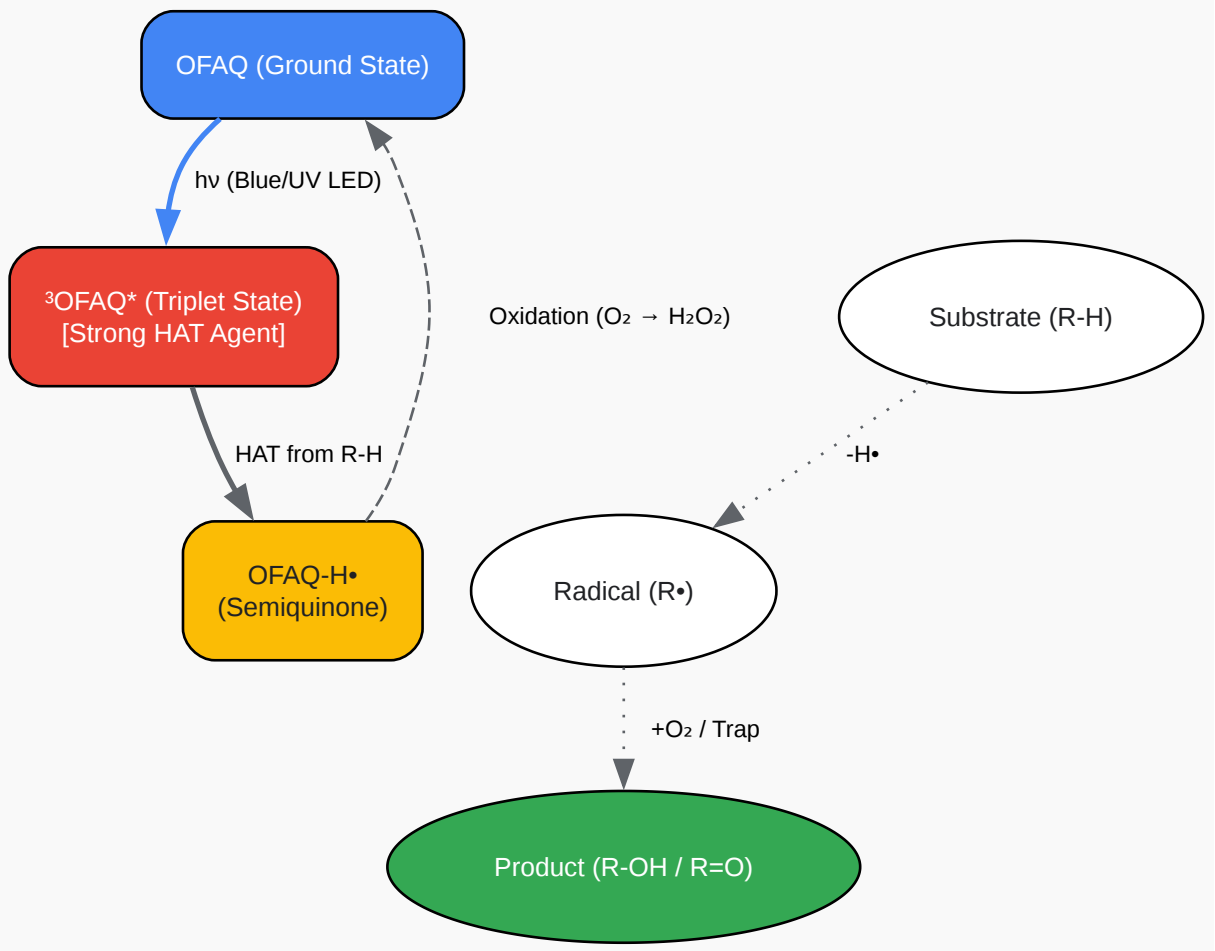

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Figure 1: Proposed catalytic cycle for OFAQ-mediated C–H oxidation. The triplet excited state abstracts a hydrogen atom, and the catalyst is regenerated via aerobic oxidation.

Physicochemical Properties

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Property	Value / Description	Impact on Protocol
Molecular Formula		High chemical stability.
Molecular Weight	352.13 g/mol	Required for stoichiometry calculations.
Appearance	Yellow crystalline solid	Visual indicator of purity.
(Abs)	~330 nm (strong), ~400 nm (weak)	Use 390–400 nm (Violet) or 450 nm (Blue) LEDs.
(Ground State)	~ -0.54 V vs SCE (Est.)	+0.4 V shift vs Anthraquinone makes it easier to reduce.
(Excited State)	~ +2.1 V vs SCE (Est.)	Extremely potent oxidant; capable of oxidizing benzene derivatives.
Solubility	Low in MeOH/H2O; Moderate in MeCN, DCM, PhCl	Use PhCl or MeCN/DCM mixtures.

Experimental Protocol: Benzylic C–H Oxygenation

Objective: Selective oxidation of ethylbenzene derivatives to acetophenones using OFAQ as the photocatalyst and atmospheric oxygen as the terminal oxidant.

Materials & Reagents

- Catalyst: **Octafluoroanthraquinone** (OFAQ) (2–5 mol%).
- Substrate: Alkylarene (e.g., Ethylbenzene, Fluorene).
- Solvent: Acetonitrile (MeCN) or Chlorobenzene (PhCl) [HPLC Grade].
- Oxidant: Atmospheric Oxygen (

) (Balloon).
- Light Source: 40 W Kessil Blue LED (450 nm) or High-Power UV LED (390 nm).

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Step-by-Step Procedure

- Reaction Setup:
  - To a 10 mL borosilicate glass vial equipped with a magnetic stir bar, add OFAQ (3.5 mg, 0.01 mmol, 5 mol%).
  - Add the substrate (0.2 mmol).
  - Add 2.0 mL of Solvent (MeCN:DCM 1:1 v/v is recommended for solubility).
  - Seal the vial with a septum cap.
- Degassing/Saturation:
  - Insert a needle connected to an oxygen balloon into the septum.
  - Insert a vent needle and sparge the solution with

    for 5 minutes.
  - Remove the vent needle, keeping the solution under a positive pressure of

    (balloon).
- Irradiation:
  - Place the vial in a photoreactor setup, approximately 2–3 cm from the light source.
  - Turn on the cooling fan (maintain temp < 35 °C).
  - Irradiate with 450 nm Blue LED for 12–24 hours with vigorous stirring (1000 rpm).
  - Note: The solution should remain yellow/pale orange. Darkening indicates potential decomposition or side reactions.
- Workup & Analysis:
  - Remove the solvent under reduced pressure.

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- Dissolve the residue in

  for NMR analysis or dilute with MeOH for HPLC/LC-MS.

- Purification: If isolation is required, perform flash column chromatography (Hexanes/EtOAc).

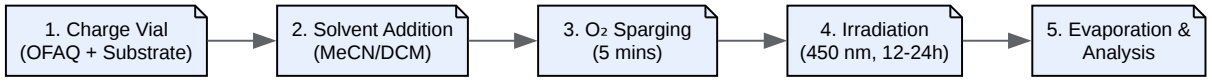

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Figure 2: Workflow for the batch photochemical oxidation.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion	Poor solubility or light penetration.	Switch to a flow reactor to increase surface-area-to-volume ratio. Ensure vigorous stirring.
Catalyst Precipitation	Solvent incompatibility.	Use Chlorobenzene or add 10% Trifluorotoluene to the solvent mixture.
Over-Oxidation	Reaction time too long.	Monitor reaction by TLC every 2 hours. Stop at ~80% conversion.
No Reaction	Light source mismatch.	OFAQ absorbs best in UV/Violet. If using 450 nm, ensure high intensity (photon flux). Switch to 390 nm LED if available.

Safety & Handling

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- Fluorinated Quinones: While generally stable, OFAQ is an electron-deficient quinone and can act as a skin sensitizer. Wear nitrile gloves and work in a fume hood.
- High Energy Light: Always use UV-blocking eyewear when working with photoreactors.
- Oxygen: Use caution when irradiating organic solvents under pure oxygen atmospheres. Ensure adequate ventilation and blast shielding.

References

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Sources

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